

An In-depth Technical Guide on the Material Safety of Methyl 3-Bromopropionate

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Compound of Interest

Compound Name: *Methyl 3-bromopropionate*

Cat. No.: *B1362460*

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Introduction: This guide provides a detailed overview of the material safety data for Methyl 3-bromopropionate (CAS No. 3395-91-3), a chemical commonly used in laboratory synthesis.^[1] While the initial topic specified **methyl 3-bromopropionate**, the available safety and technical data predominantly correspond to methyl 3-bromopropionate. This document is intended for researchers, scientists, and professionals in drug development who handle this substance, and it summarizes critical safety information, physical and chemical properties, and hazard management protocols.

Hazard Identification and Classification

Methyl 3-bromopropionate is classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).^[1] It is a combustible liquid that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]}

GHS Hazard Classification:

- Acute Toxicity, Oral: Category 4^[1]
- Skin Corrosion/Irritation: Category 2^[1]
- Serious Eye Damage/Eye Irritation: Category 2^[1]
- Specific target organ toxicity (single exposure): Category 3 (Target Organ: Respiratory system)^{[1][2]}

- Flammable liquids: Category 4[\[1\]](#)

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H227: Combustible liquid[\[2\]](#)[\[4\]](#)[\[5\]](#)
- H302: Harmful if swallowed[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H315: Causes skin irritation[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation[\[2\]](#)

The following diagram illustrates the logical flow of hazard communication for this substance, from identification to response.

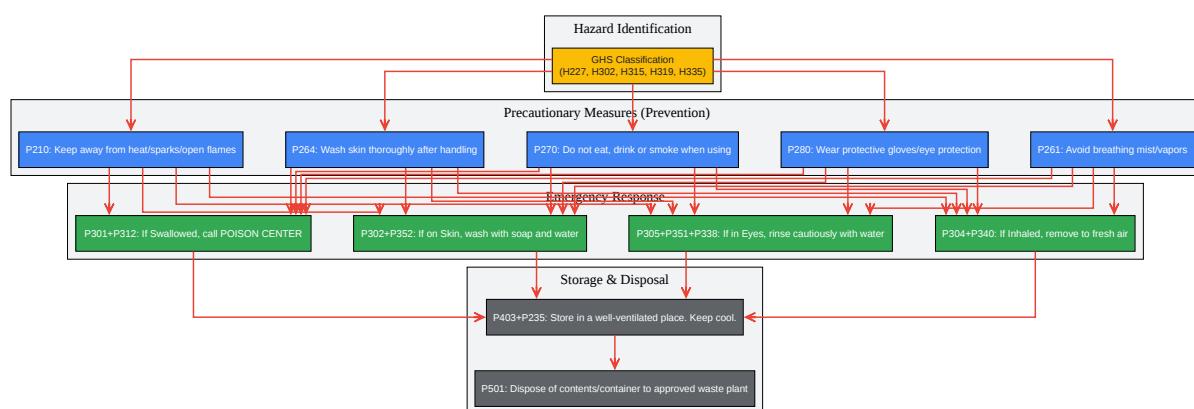
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Figure 1: Hazard Communication Workflow for Methyl 3-Bromopropionate.

Physical and Chemical Properties

The physical and chemical data for Methyl 3-bromopropionate are summarized below. This information is critical for designing safe experimental and storage conditions.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₇ BrO ₂	[3][6][7]
Molecular Weight	167.00 g/mol	[3]
Appearance	Clear, colorless to slightly yellow liquid	[2][6]
Odor	Odorless	[1]
Boiling Point	64 - 66 °C @ 18 mmHg	[6][8]
Density	1.53 g/mL at 25 °C	[6][8]
Flash Point	75 °C (167 °F) - closed cup	[2]
Refractive Index (n _{20/D})	1.458	[6][8]
Water Solubility	Immiscible	[6]

Toxicological Information

Toxicological data is essential for assessing the health risks associated with exposure. The primary acute toxicity concern is ingestion.

Parameter	Value	Species	Remarks	Source(s)
LD ₅₀ Oral	1600 mg/kg	Rat	Behavioral effects observed include somnolence and ataxia.[2]	[2]

Handling, Storage, and Exposure Controls

Proper handling and storage procedures are mandatory to minimize risk to personnel and facilities.

Engineering Controls:

- Use only outdoors or in a well-ventilated area.[[1](#)]
- Ensure eyewash stations and safety showers are close to the workstation.[[1](#)]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles (compliant with EN166 or OSHA's 29 CFR 1910.133).[[1](#)]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[[1](#)]
- Respiratory Protection: Not typically required under normal use conditions with adequate ventilation.[[1](#)]

Handling and Storage: The logical relationship between handling precautions, incompatible materials, and storage conditions is depicted in the diagram below.

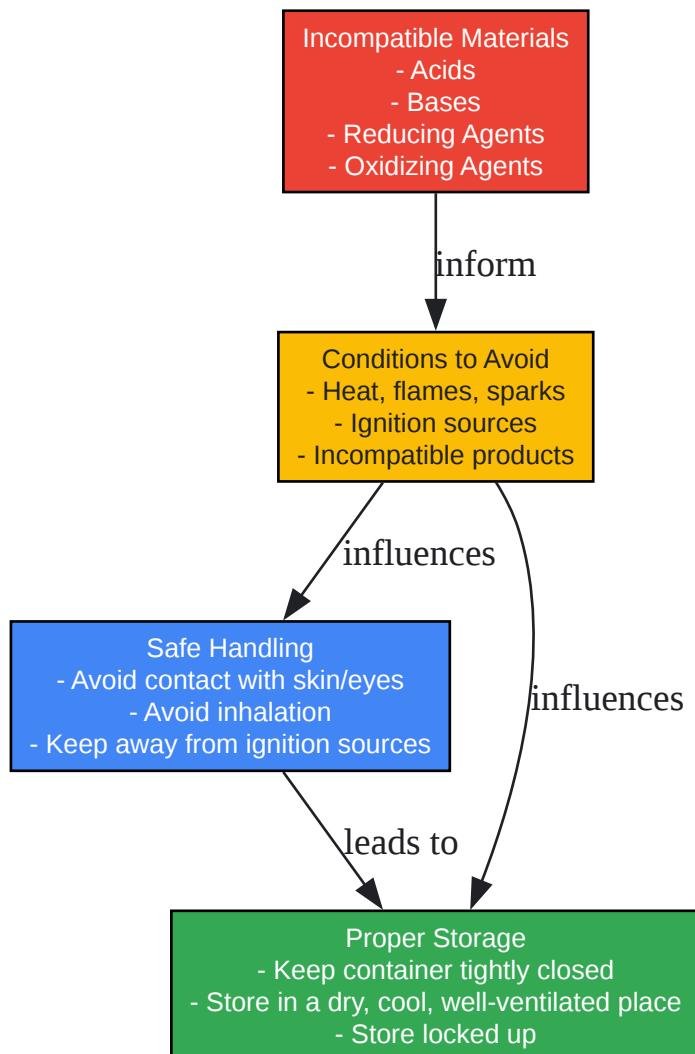
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Figure 2: Logical Flow for Safe Handling and Storage.

Experimental Protocols: Acute Toxicity Assessment

While the specific study that determined the LD₅₀ value of 1600 mg/kg is not detailed in the provided safety sheets, a generalized experimental workflow for such an assessment (based on OECD Guideline 420) is presented below. This illustrates the typical methodology for researchers in toxicology.

Methodology: Acute Oral Toxicity - Fixed Dose Procedure (Illustrative)

- Acclimatization: Healthy, young adult rats are acclimatized to laboratory conditions for at least 5 days.

- Fasting: Animals are fasted (food, but not water, is withheld) for 3-4 hours prior to dosing.
- Dose Administration: The substance is administered orally by gavage. A starting dose (e.g., 300 mg/kg) is selected based on structure-activity relationships.
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes.^[2] Observations are frequent on the day of dosing and daily thereafter for 14 days.
- Dose Adjustment:
 - If an animal dies, the test is repeated at a lower dose.
 - If an animal survives, the test is repeated in additional animals at the same or a higher dose level, depending on the specific protocol design.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.
- Data Analysis: The LD50 is estimated based on the dose at which mortality is observed.

The following diagram outlines this hypothetical experimental workflow.

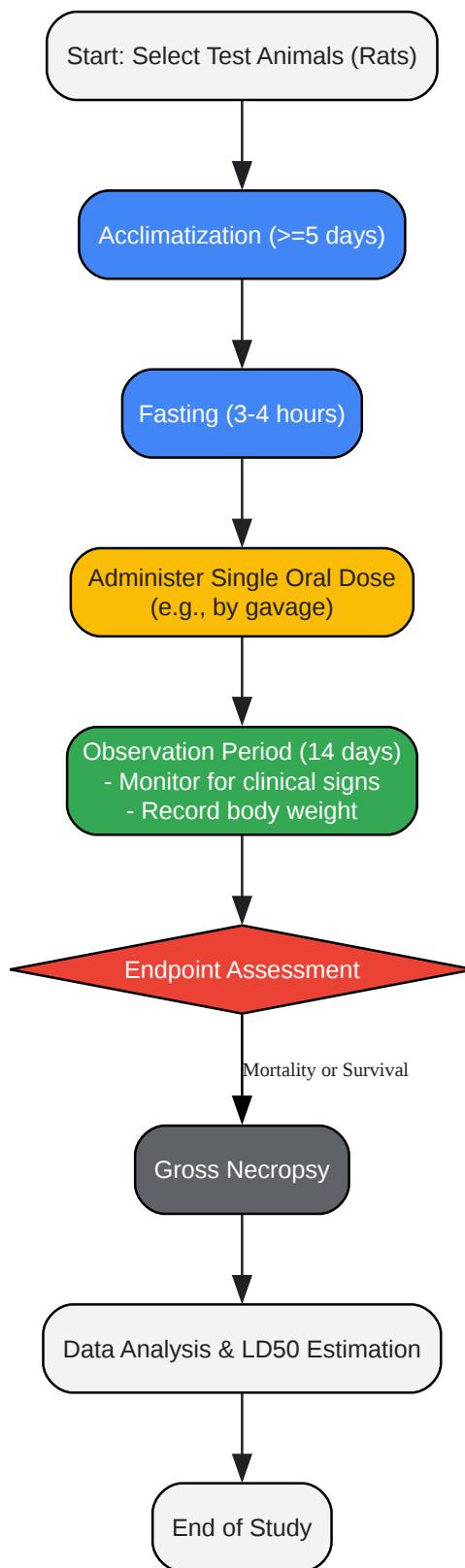
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Figure 3: Generalized Workflow for an Acute Oral LD50 Study.

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References

- 1. fishersci.com [fishersci.com]
- 2. Methyl 3-bromopropionate - Safety Data Sheet [chemicalbook.com]
- 3. Methyl 3-bromopropanoate | C4H7BrO2 | CID 76934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl 3-Bromopropionate | 3395-91-3 | TCI AMERICA [tcichemicals.com]
- 5. Methyl 3-Bromopropionate | 3395-91-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. chembk.com [chembk.com]
- 7. Methyl 3-bromopropionate, 97% | Fisher Scientific [fishersci.ca]
- 8. Methyl 3-bromopropionate 97 3395-91-3 [sigmaaldrich.com]
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